

A Technical Guide to the Photophysical Properties of NIR-797-Isothiocyanate

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Compound of Interest

Compound Name: NIR-797-isothiocyanate

Cat. No.: B1146953

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core photophysical properties of **NIR-797-isothiocyanate**, a near-infrared fluorescent dye integral to various applications in research and drug development. Due to the limited availability of specific published values for its quantum yield and molar extinction coefficient, this document focuses on detailing the standardized experimental protocols for their determination.

Core Properties of NIR-797-Isothiocyanate

NIR-797-isothiocyanate is a cyanine dye recognized for its utility in labeling proteins and other biomolecules.^[1] Its isothiocyanate group facilitates covalent bonding to primary amines on target molecules. Key characteristics are summarized in the table below.

Property	Value	Source
Excitation Wavelength (λ_{ex})	795 nm (in 0.1 M phosphate buffer, pH 7.0)	[1]
Emission Wavelength (λ_{em})	817 nm (in 0.1 M phosphate buffer, pH 7.0)	[1]
Molecular Weight	~880.14 g/mol	[1]
Solubility	Soluble in ethanol	[1]
Purity	≥90% (HPLC)	[1]

Experimental Determination of Molar Extinction Coefficient

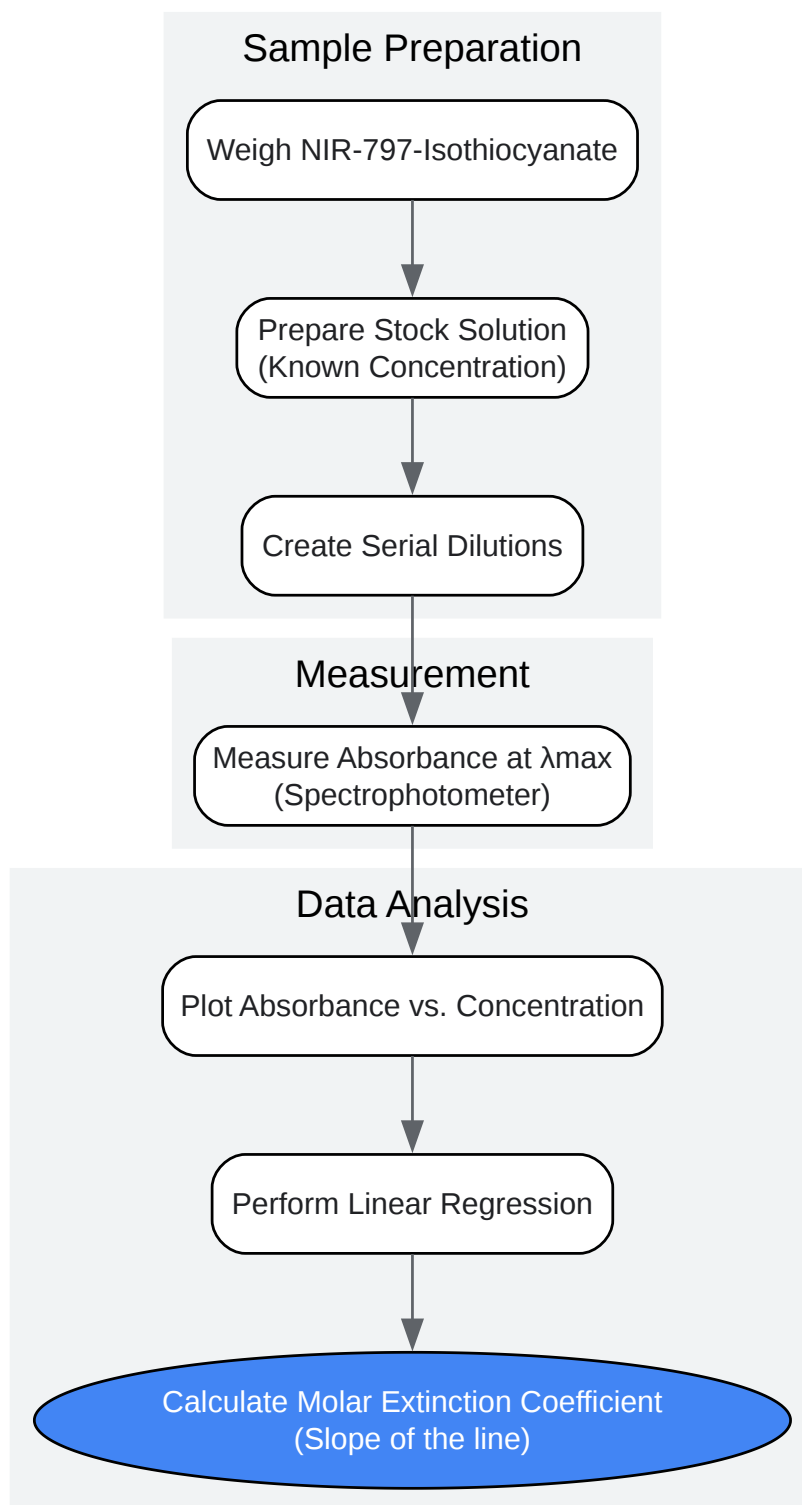
The molar extinction coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength. It is a critical parameter for quantifying the concentration of a substance in solution. The determination of ϵ is based on the Beer-Lambert law.

A common method for determining the molar extinction coefficient involves careful preparation of a dilution series and spectrophotometric analysis.

- **Stock Solution Preparation:** Accurately weigh a small amount of **NIR-797-isothiocyanate** and dissolve it in a precise volume of a suitable solvent (e.g., ethanol or DMSO) to create a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution with concentrations that will yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- **Spectrophotometric Measurement:** Measure the absorbance of each dilution at the absorption maximum (λ_{max}), which is approximately 795 nm for **NIR-797-isothiocyanate**.
- **Data Analysis:** Plot the absorbance values against the corresponding concentrations. According to the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, b is the path length of

the cuvette, and c is the concentration), the slope of the resulting linear fit will be the molar extinction coefficient.

Workflow for Molar Extinction Coefficient Determination



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Caption: Workflow for determining the molar extinction coefficient.

Experimental Determination of Fluorescence Quantum Yield

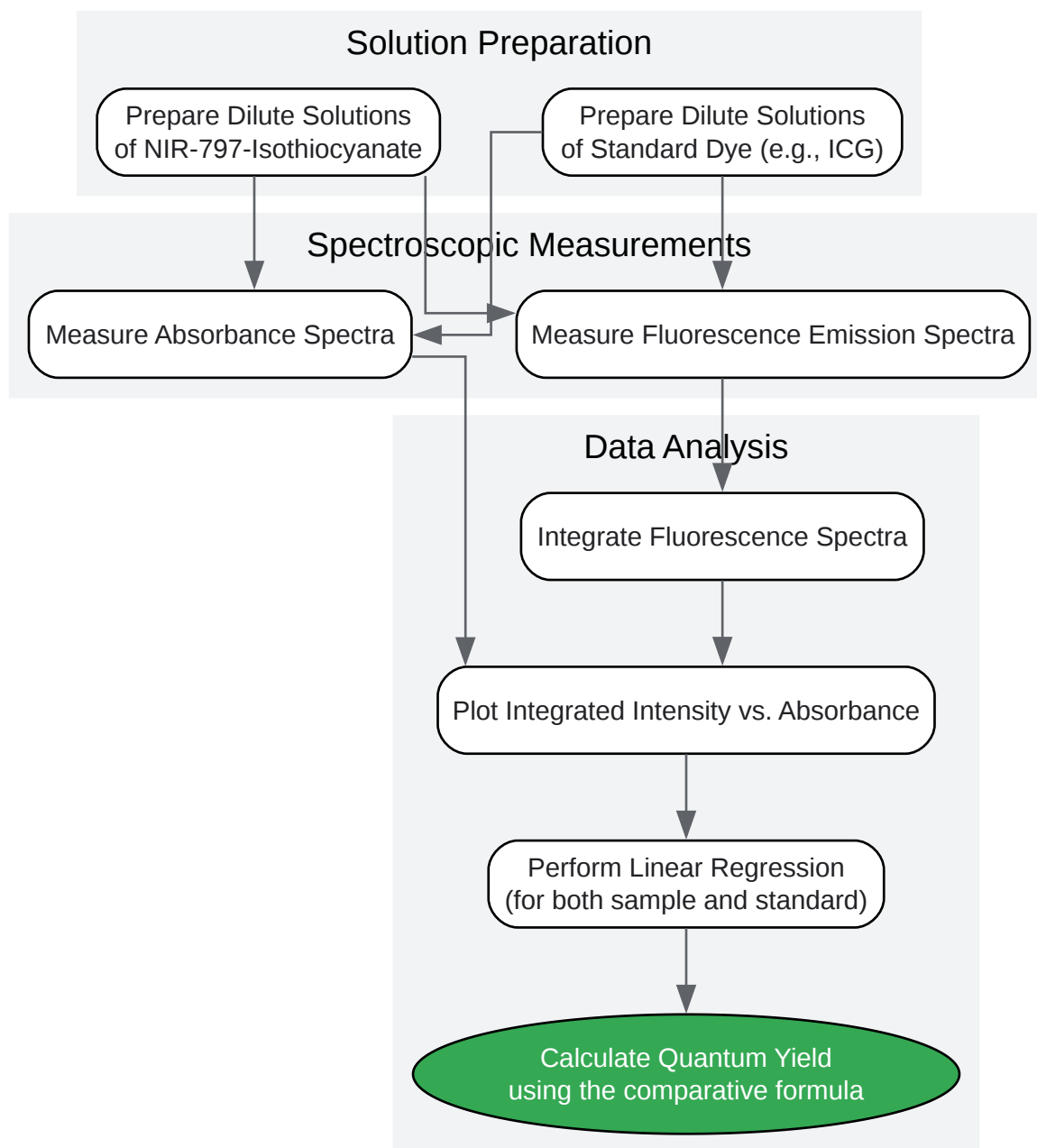
The fluorescence quantum yield (Φ_f) represents the efficiency of the fluorescence process, defined as the ratio of photons emitted to photons absorbed. The comparative method, using a well-characterized standard, is the most common approach for determining Φ_f .

For **NIR-797-isothiocyanate**, with an emission maximum around 817 nm, a standard with similar spectral properties should be chosen. Indocyanine green (ICG) is a commonly used reference dye in the near-infrared region.

- **Solution Preparation:** Prepare a series of dilute solutions of both the **NIR-797-isothiocyanate** (sample) and the standard (e.g., ICG) in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept low (ideally < 0.1) to avoid inner filter effects.
- **Absorbance Measurement:** Record the UV-Vis absorption spectra for all prepared solutions.
- **Fluorescence Measurement:** Record the fluorescence emission spectra of all solutions using the same excitation wavelength and instrumental settings (e.g., slit widths).
- **Data Analysis:**
 - Integrate the area under the fluorescence emission spectra for both the sample and the standard.
 - Plot the integrated fluorescence intensity versus the absorbance at the excitation wavelength for both the sample and the standard.
 - The quantum yield of the sample ($\Phi_{f,\text{sample}}$) can be calculated using the following equation: $\Phi_{f,\text{sample}} = \Phi_{f,\text{std}} * (m_{\text{sample}} / m_{\text{std}}) * (n_{\text{sample}} / n_{\text{std}})^2$ where:
 - $\Phi_{f,\text{std}}$ is the known quantum yield of the standard.

- m_{sample} and m_{std} are the slopes of the linear fits for the sample and standard, respectively.
- n_{sample} and n_{std} are the refractive indices of the sample and standard solutions (if different solvents are used).

Workflow for Quantum Yield Determination (Comparative Method)

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Caption: Workflow for determining the fluorescence quantum yield.

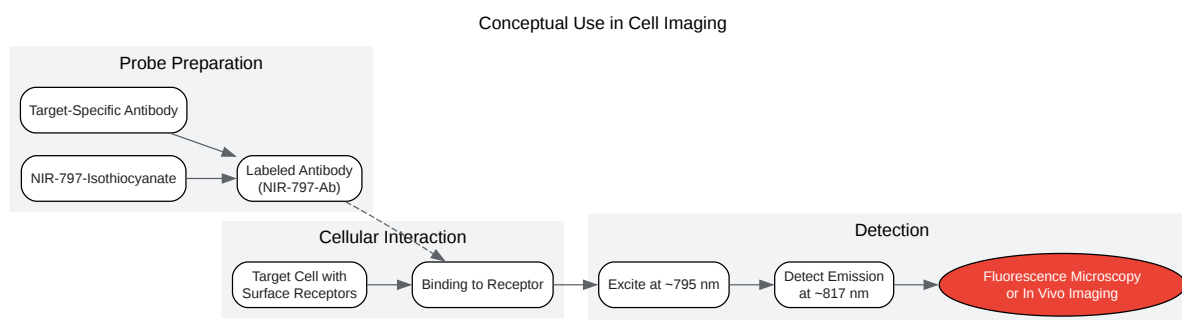
Applications in Research and Drug Development

NIR-797-isothiocyanate is extensively used as a fluorescent label in various biological applications due to its emission in the near-infrared window, which allows for deeper tissue penetration and reduced autofluorescence.

The isothiocyanate group of NIR-797 reacts with primary amines on proteins to form stable thiourea linkages. This property is exploited for:

- Tracking protein localization and trafficking: Labeled proteins can be visualized within cells and tissues.
- In vivo imaging: The near-infrared fluorescence of the dye enables non-invasive imaging in small animal models to study disease progression, drug delivery, and biodistribution.

While specific signaling pathways involving **NIR-797-isothiocyanate** are application-dependent (i.e., determined by the labeled molecule), a general workflow for its use in tracking a labeled antibody targeting a cell surface receptor can be conceptualized as follows:



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Caption: Conceptual workflow for using NIR-797-labeled antibody.

This guide provides the foundational knowledge and detailed protocols necessary for researchers to accurately determine the key photophysical properties of **NIR-797-isothiocyanate** and effectively utilize it in their studies. The provided workflows and diagrams serve as practical templates for experimental design and execution.

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References

- 1. NIR-797-isothiocyanate - CAS-Number 152111-91-6 - Order from Chemodex [chemodex.com]
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